

Section 1: Chemical Identification and Key Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methylbutyl salicylate

Cat. No.: B1618766

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A foundational aspect of laboratory safety is the accurate identification of a chemical and its physical properties, which dictate its behavior under various conditions.

Table 1.1: Chemical Identity of **2-Methylbutyl Salicylate**

Identifier	Value	Source(s)
IUPAC Name	2-methylbutyl 2-hydroxybenzoate	[1]
Synonyms	Benzoic acid, 2-hydroxy-, 2-methylbutyl ester	[1][2]
CAS Number	51115-63-0	[1][2][3]
Molecular Formula	C ₁₂ H ₁₆ O ₃	[1]
Molecular Weight	208.25 g/mol	[1]






Table 1.2: Physicochemical Properties

Property	Value	Significance in a Lab Setting	Source(s)
Appearance	Colorless to almost colorless clear liquid	Allows for easy visual identification and assessment of purity.	[4]
Flash Point	109.44 °C (229 °F)	Classified as a combustible liquid. Requires storage away from ignition sources.	[3]
Water Solubility	Very slightly soluble / Insoluble	Spills will not readily mix with water; appropriate cleanup methods are required. Affects environmental fate.	[5][6]
Solubility in Organics	Soluble in alcohol, ether, acetone	Informs choice of solvents for experimental work and for cleaning contaminated surfaces.	[6]
Vapor Density	>1 (Heavier than air)	Vapors can accumulate in low-lying areas, increasing the risk of inhalation exposure and potential for a flammable atmosphere near the floor.	[5]

Section 2: GHS Hazard Identification and Classification

2-Methylbutyl salicylate possesses a complex hazard profile that demands careful attention. While some aggregated reports suggest it may not meet GHS criteria, a conservative approach based on detailed Safety Data Sheets (SDS) is warranted to ensure personnel safety.^[1] The following classification represents the potential hazards.

Table 2.1: GHS Classification for **2-Methylbutyl Salicylate**

Hazard Class	GHS Code	Hazard Statement	Pictogram
Acute Toxicity, Oral	H302	Harmful if swallowed	 alt text
Serious Eye Damage	H318	Causes serious eye damage	 alt text
Skin Sensitization	H317	May cause an allergic skin reaction	 alt text
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child	 alt text
Aquatic Hazard (Chronic)	H411 / H412	Toxic/Harmful to aquatic life with long lasting effects	 alt text

- Signal Word: Danger

This classification underscores that the primary risks are associated with ingestion, severe eye damage, and potential long-term health effects such as skin sensitization and reproductive harm.

Section 3: Toxicological Profile and Routes of Exposure

The toxicity of **2-Methylbutyl salicylate** is intrinsically linked to its salicylate moiety. Overexposure can lead to a condition known as "salicylism."

Mechanism of Toxicity: Salicylates interfere with cellular metabolism by uncoupling oxidative phosphorylation in the mitochondria. This disruption halts the primary energy production pathway, leading to a buildup of lactic acid and a subsequent metabolic acidosis.[7] Concurrently, salicylates directly stimulate the brain's respiratory centers, causing hyperventilation and respiratory alkalosis.[7][8] This creates a dangerous mixed acid-base disturbance that is a hallmark of salicylate poisoning.[8]

Key Symptoms of Overexposure (Salicylism): Early signs of toxicity include:

- Nausea and vomiting[8]
- Tinnitus (ringing in the ears) and difficulty hearing[7]
- Headache, dizziness, and mental confusion[8]
- Hyperventilation (increased breathing rate)[8]

More severe intoxication can progress to seizures, cerebral edema, coma, and noncardiogenic pulmonary edema.[7][8]

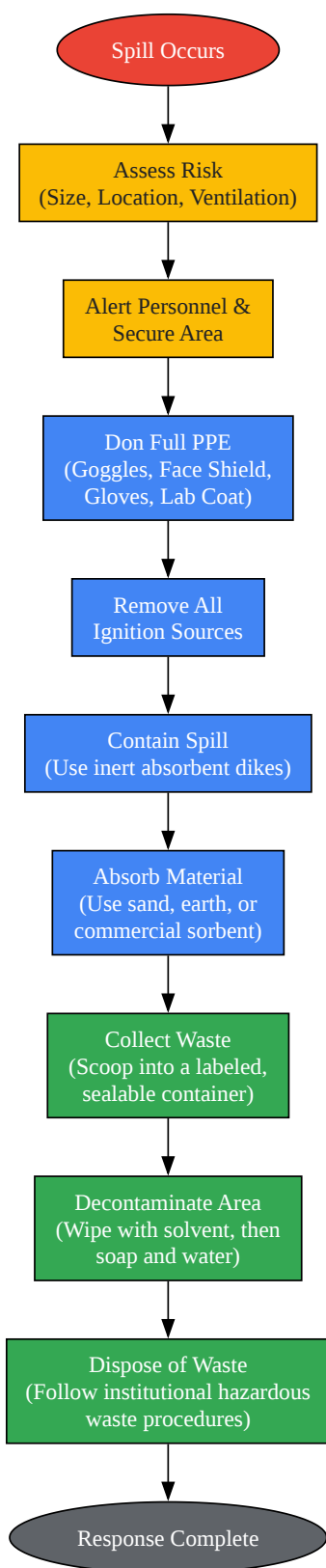
Routes of Exposure:

- **Eye Contact:** Poses the most immediate and severe risk. The H318 classification ("Causes serious eye damage") indicates that contact can lead to irreversible injury if not treated promptly and properly.
- **Skin Contact:** Can cause irritation and, with repeated exposure, may lead to allergic skin sensitization (H317), a permanent state of allergic reactivity to the substance.
- **Ingestion:** Harmful if swallowed (H302). Given the potential for systemic toxicity and salicylism, ingestion must be strictly avoided.
- **Inhalation:** While the vapor pressure is low, inhalation of aerosols or mists, particularly during heating or spraying, can lead to respiratory irritation and systemic absorption.[9]

Section 4: The Hierarchy of Controls for Safe Handling

A systematic approach to safety involves implementing controls in a prioritized order, known as the hierarchy of controls. This framework is crucial for minimizing risk when working with hazardous substances like **2-Methylbutyl salicylate**.





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- To cite this document: BenchChem. [Section 1: Chemical Identification and Key Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618766#health-and-safety-data-for-2-methylbutyl-salicylate-in-a-lab-setting]

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